Application Note: Mass Spectrometry Analysis of 5-Chloro-3-phenylisoxazole

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Compound of Interest

Compound Name:	*5-Chloro-3-phenylisoxazole*
CAS No.:	*3356-89-6*
Cat. No.:	*B189351*

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Abstract

This document provides a detailed guide for the mass spectrometry analysis of **5-Chloro-3-phenylisoxazole**, a heterocyclic compound of interest in pharmaceutical and chemical research. The protocols outlined herein are designed to assist in the structural elucidation and quantification of this analyte using modern mass spectrometry techniques. This application note includes recommended sample preparation procedures, instrumental parameters for both qualitative and quantitative analysis, and a discussion of expected fragmentation patterns.

Introduction

5-Chloro-3-phenylisoxazole belongs to the isoxazole class of heterocyclic compounds, which are recognized as important scaffolds in medicinal chemistry. Isoxazoles and their derivatives exhibit a wide range of biological activities, making their accurate identification and quantification crucial in drug discovery and development. Mass spectrometry (MS) is a powerful analytical technique for the characterization of such small molecules, providing information on

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molecular weight, structure, and quantity.[1] This note details the application of MS for the analysis of **5-Chloro-3-phenylisoxazole**.

Experimental Protocols

Sample Preparation

Proper sample preparation is critical for achieving high sensitivity and reproducibility in mass spectrometry analysis.[2][3] The goal is to extract the analyte of interest from its matrix and remove any interfering components.[2]

Materials:

- **5-Chloro-3-phenylisoxazole** standard
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges (e.g., C18) or protein precipitation plates.

Protocol for Biological Samples (e.g., Plasma):

- Protein Precipitation:
  - To 100 µL of plasma sample, add 300 µL of cold acetonitrile.
  - Vortex for 1 minute to precipitate proteins.
  - Centrifuge at 10,000 rpm for 10 minutes.
  - Carefully transfer the supernatant to a new tube.
  - Evaporate the supernatant to dryness under a gentle stream of nitrogen.

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- Reconstitute the residue in 100 µL of mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid).

- Solid Phase Extraction (SPE):[4]
  - Condition a C18 SPE cartridge with 1 mL of methanol followed by 1 mL of water.
  - Load the pre-treated sample (e.g., diluted plasma) onto the cartridge.
  - Wash the cartridge with 1 mL of 5% methanol in water to remove salts and other polar impurities.
  - Elute the analyte with 1 mL of methanol or acetonitrile.
  - Evaporate the eluent to dryness and reconstitute as described above.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

LC-MS/MS is a highly sensitive and selective method for the quantification of small molecules in complex matrices.[5][6]

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.
- Tandem mass spectrometer (e.g., triple quadrupole or Q-TOF) equipped with an electrospray ionization (ESI) source.

LC Parameters:

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Parameter	Recommended Value
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Start at 10% B, increase to 95% B over 5 minutes, hold for 2 minutes, then return to initial conditions and equilibrate for 3 minutes.
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Column Temperature	40 °C

MS Parameters (Positive ESI Mode):

Parameter	Recommended Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	350 °C
Desolvation Gas Flow	800 L/hr
Cone Gas Flow	50 L/hr
Collision Gas	Argon

Multiple Reaction Monitoring (MRM) for Quantification:

For quantitative analysis, specific precursor-to-product ion transitions should be monitored. The exact masses for **5-Chloro-3-phenylisoxazole** ($C_{13}H_8ClNO$) are:

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- Monoisotopic Mass: 229.0294 g/mol [7]
- Molecular Weight: 229.66 g/mol [7]

Based on the structure and common fragmentation patterns of related compounds, potential MRM transitions can be predicted. Final transitions must be optimized by direct infusion of a standard solution.

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
230.0 (for ^{35}Cl)	To be determined empirically	To be determined empirically
232.0 (for ^{37}Cl)	To be determined empirically	To be determined empirically

Data Presentation

Predicted Mass Spectral Data

The following table summarizes the expected m/z values for the molecular ions of **5-Chloro-3-phenylisoxazole**, considering the isotopic distribution of chlorine.

Ion	Isotope	Calculated m/z	Relative Abundance
$[M+H]^+$	^{35}Cl	230.0367	100%
$[M+H]^+$	^{37}Cl	232.0338	~32%

Expected Fragmentation Pattern

The fragmentation of isoxazole rings in mass spectrometry is influenced by the substituents. For **5-Chloro-3-phenylisoxazole**, cleavage of the N-O bond is a likely initial step, followed by rearrangements and losses of small neutral molecules.

Key Predicted Fragmentation Pathways:

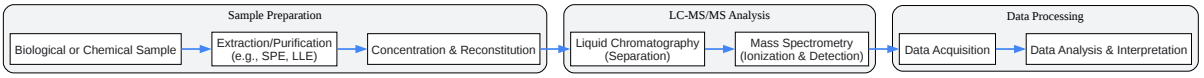
- Loss of CO: The isoxazole ring can undergo rearrangement to form an azirine intermediate, which can then lose carbon monoxide (CO).

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- Loss of HCN: Cleavage of the ring can lead to the elimination of hydrogen cyanide (HCN).
- Benzoyl Ion Formation: A prominent peak corresponding to the benzoyl cation ($[C_6H_5CO]^+$, m/z 105) is expected due to the cleavage of the bond between the phenyl group and the isoxazole ring.
- Phenyl Cation Formation: Loss of the entire chloro-isoxazole moiety can result in the formation of the phenyl cation ($[C_6H_5]^+$, m/z 77).

Visualizations

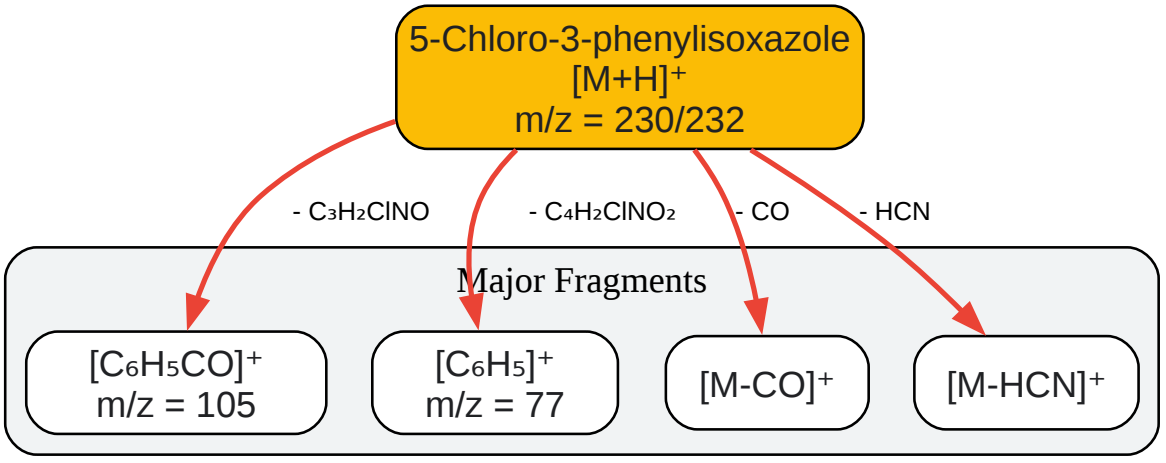
Experimental Workflow



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Caption: General workflow for the mass spectrometry analysis of small molecules.

Proposed Fragmentation Pathway



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Caption: Proposed major fragmentation pathways for **5-Chloro-3-phenylisoxazole**.

Conclusion

The methods described in this application note provide a robust framework for the qualitative and quantitative analysis of **5-Chloro-3-phenylisoxazole** using mass spectrometry. The provided protocols for sample preparation and LC-MS/MS analysis, along with the discussion of expected fragmentation patterns, will aid researchers in the successful characterization of this and similar isoxazole derivatives. It is important to note that the specific parameters, especially for mass spectrometry, should be optimized for the instrument in use to achieve the best performance.

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